

# Unveiling Colistin Resistance: A Comparative Guide to Gene Expression Signatures

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *Colistin IV*

Cat. No.: *B8351705*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

The rise of multidrug-resistant bacteria has reinstated colistin as a last-resort antibiotic. However, the emergence of colistin resistance threatens its efficacy. Validating the molecular signatures of this resistance is crucial for diagnostics and the development of novel therapeutic strategies. This guide provides a comparative analysis of gene expression signatures associated with colistin resistance in key Gram-negative pathogens, supported by experimental data and detailed methodologies.

## Gene Expression Signatures of Colistin Resistance

Transcriptomic studies, primarily utilizing RNA sequencing (RNA-seq), have identified several key gene expression signatures associated with colistin resistance across *Acinetobacter baumannii*, *Pseudomonas aeruginosa*, and *Klebsiella pneumoniae*. These signatures predominantly involve the upregulation of genes related to lipopolysaccharide (LPS) modification, which reduces the affinity of the cationic colistin molecule to the bacterial outer membrane.

## Key Upregulated Genes in Colistin-Resistant Bacteria

The following table summarizes the fold change in the expression of key genes in colistin-resistant isolates compared to their susceptible counterparts, as determined by RNA-seq and validated by quantitative real-time PCR (qRT-PCR).

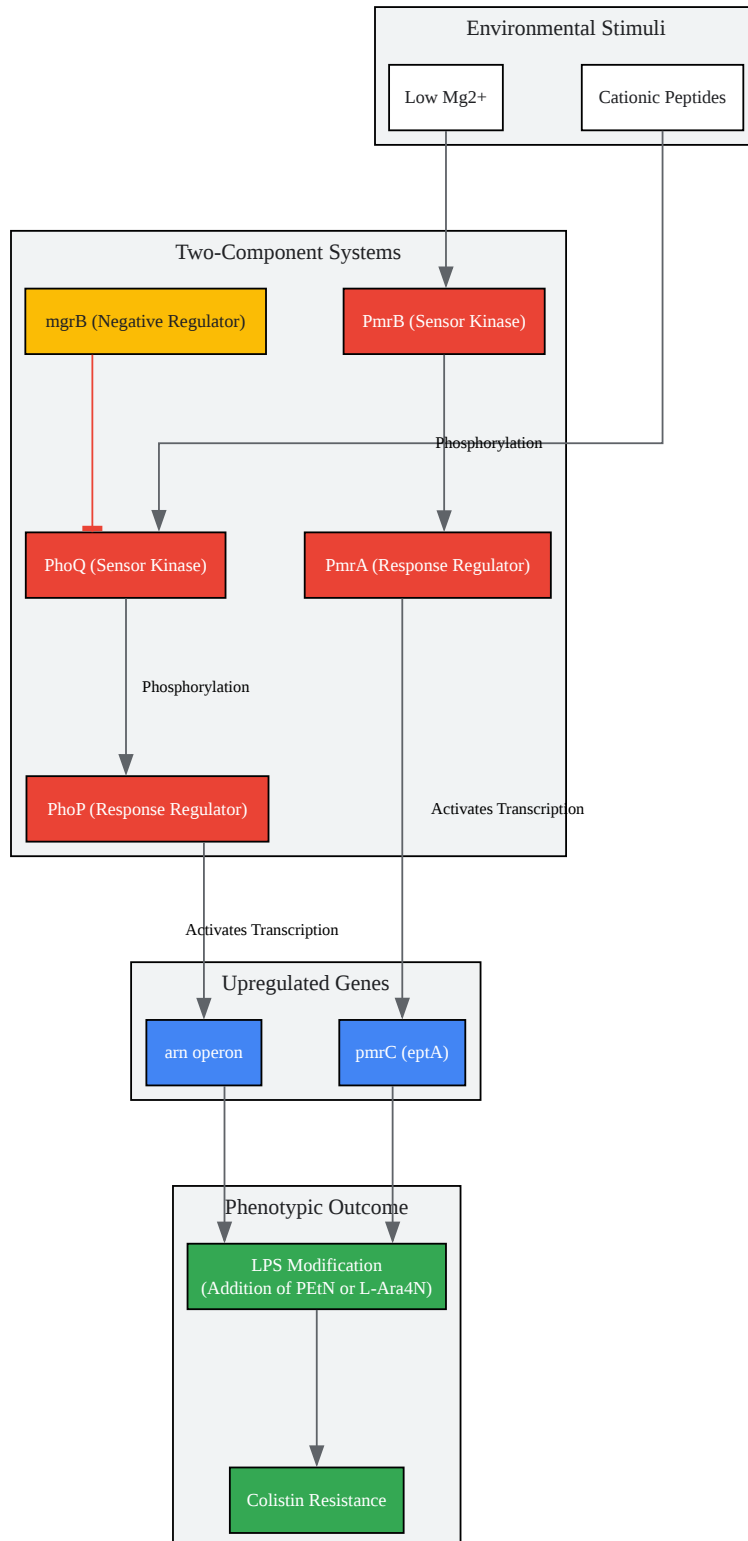
Gene	Function	Acinetobacter baumannii (Fold Change)	Pseudomonas aeruginosa (Fold Change)	Klebsiella pneumoniae (Fold Change)
pmrA	Response regulator of the PmrAB two-component system	1.7 - 2.3[1]	~2.0	Upregulated
pmrB	Sensor kinase of the PmrAB two-component system	2.2[1]	~2.0	Upregulated
pmrC (eptA)	Phosphoethanolamine transferase	1.5 - 2.1[1][2]	Upregulated	Upregulated[2]
phoP	Response regulator of the PhoPQ two-component system	Upregulated	2.0 - 16.0[3]	2.0 - 3.0[4]
phoQ	Sensor kinase of the PhoPQ two-component system	Upregulated	2.0 - 16.0[3]	2.0 - 3.0[4]
arn operon	Involved in L-Ara4N biosynthesis and attachment to lipid A	-	Upregulated[5]	-
mgrB	Negative regulator of the PhoPQ system	-	-	Downregulated or inactivated[4][6][7][8]

Note: Fold change values can vary depending on the specific strains, experimental conditions, and quantification methods.

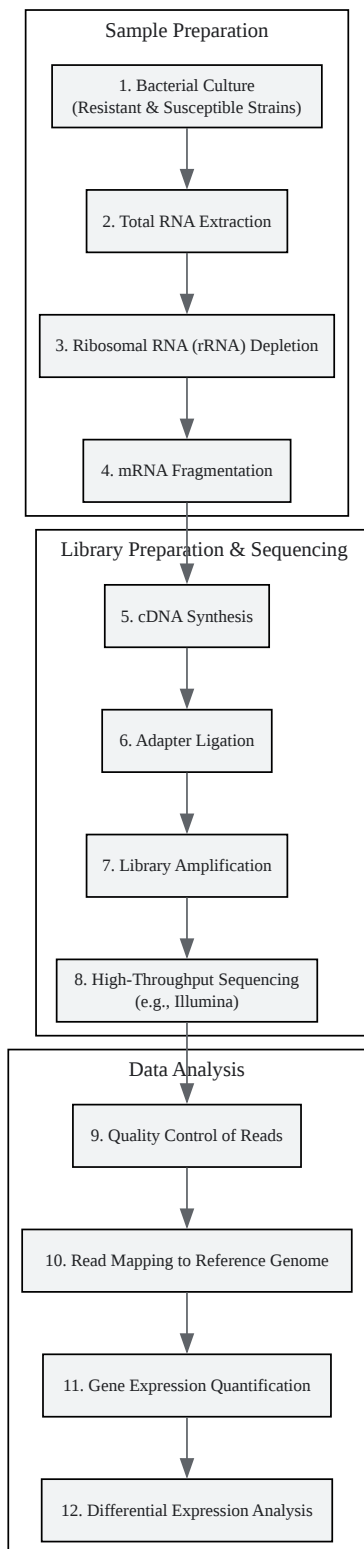
## Signaling Pathways in Colistin Resistance

The development of colistin resistance is often mediated by two-component signal transduction systems, primarily PmrAB and PhoPQ. These systems respond to environmental stimuli, such as low magnesium levels or the presence of cationic antimicrobial peptides, and subsequently upregulate genes involved in LPS modification. In *Klebsiella pneumoniae*, the inactivation of the *mgrB* gene, a negative regulator of the PhoPQ system, is a common mechanism leading to the constitutive activation of this pathway and subsequent colistin resistance.<sup>[7][8]</sup>

Simplified Signaling Pathway for Colistin Resistance



RNA Sequencing Experimental Workflow



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 2. Colistin Resistance Among Multiple Sequence Types of *Klebsiella pneumoniae* Is Associated With Diverse Resistance Mechanisms: A Report From India - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. [s3.ap-southeast-1.amazonaws.com](https://s3.ap-southeast-1.amazonaws.com) [[s3.ap-southeast-1.amazonaws.com](https://s3.ap-southeast-1.amazonaws.com)]
- 4. Frontiers | In vivo Emergence of Colistin Resistance in Carbapenem-Resistant *Klebsiella pneumoniae* Mediated by Premature Termination of the mgrB Gene Regulator [[frontiersin.org](https://www.frontiersin.org)]
- 5. Gene Expression Profiling of *Pseudomonas aeruginosa* Upon Exposure to Colistin and Tobramycin - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 6. MgrB Alterations Mediate Colistin Resistance in *Klebsiella pneumoniae* Isolates from Iran - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. [Journal of Microbiology and Infectious Diseases](https://www.jmidonline.org) [[jmidonline.org](https://www.jmidonline.org)]
- 8. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- To cite this document: BenchChem. [Unveiling Colistin Resistance: A Comparative Guide to Gene Expression Signatures]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8351705/docs#unveiling-colistin-resistance-a-comparative-guide-to-gene-expression-signatures>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)